

An In-Depth Technical Guide to N-Benzylbenzenesulfonamide

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Compound of Interest

Compound Name: *N*-Benzylbenzenesulfonamide

Cat. No.: B181559

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Benzylbenzenesulfonamide**, including its chemical identity, physicochemical properties, synthesis protocols, and an exploration of the biological activities characteristic of the benzenesulfonamide class of compounds.

Chemical Identity and Properties

IUPAC Name: **N**-Benzylbenzenesulfonamide

CAS Number: 837-18-3[[1](#)]

This section summarizes the key physicochemical and spectral properties of **N**-Benzylbenzenesulfonamide. While experimental data for some properties are limited, predicted values from computational models are included to provide a more complete profile.

Property	Value	Source
Molecular Formula	$C_{13}H_{13}NO_2S$	[1]
Molecular Weight	247.31 g/mol	[1]
Melting Point	85-86 °C	[1]
Boiling Point (Predicted)	409.5 ± 38.0 °C	[1]
Appearance	White to off-white granular crystalline powder	[2]
Solubility	Insoluble in water; Soluble in ethanol, ether, and alkali	[2]
1H NMR	Spectral data available	[3]
^{13}C NMR	Spectral data available	
^{15}N NMR	Spectral data available	[3]
FTIR	Spectral data available	[3]
Mass Spectrometry (GC-MS)	Spectral data available	[3]

Synthesis of N-Benzylbenzenesulfonamide

The synthesis of **N-Benzylbenzenesulfonamide** and its derivatives is well-documented in the scientific literature. The primary methods involve the reaction of a benzenesulfonyl chloride with benzylamine or the N-alkylation of a primary benzenesulfonamide.

Experimental Protocol: Synthesis via Reaction of Benzenesulfonyl Chloride with Benzylamine

This protocol describes a common method for the synthesis of **N-Benzylbenzenesulfonamide**.

Materials:

- Benzenesulfonyl chloride

- Benzylamine
- Pyridine (or another suitable base)
- Acetone (or another suitable solvent)
- Hydrochloric acid (for workup)
- Ethyl acetate (for extraction)
- Brine
- Anhydrous sodium sulfate

Procedure:

- To a stirred solution of benzylamine in a mixture of acetone and pyridine, add benzenesulfonyl chloride dropwise.
- Stir the reaction mixture at room temperature.
- Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with the addition of water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with hydrochloric acid and then with brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

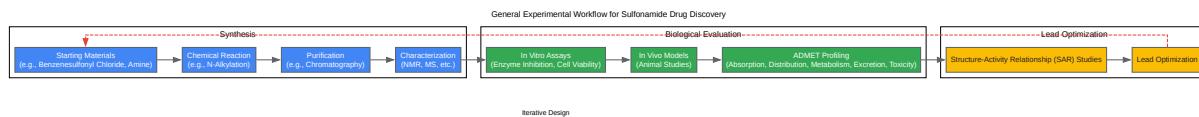
Biological Activity of Benzenesulfonamide Derivatives

While specific quantitative biological activity data for **N-Benzylbenzenesulfonamide** is not extensively available in the public domain, the benzenesulfonamide scaffold is a well-established pharmacophore with a broad range of biological activities. The following table summarizes the activities of various benzenesulfonamide derivatives to provide context for the potential therapeutic applications of this class of compounds.

Compound Class	Biological Activity	Target/Mechanism	Representative Data
Substituted Benzenesulfonamides	Anticancer	Carbonic Anhydrase IX (CA IX) Inhibition	K_i values in the nanomolar range for some derivatives
Dibenzenesulfonamides	Anticancer	Induction of apoptosis and autophagy	Cytotoxicity against various cancer cell lines (HCC1937, MCF7, HeLa, A549)
N-phenylsulfonamide Derivatives	Enzyme Inhibition	Inhibition of Carbonic Anhydrases (CA I, CA II) and Cholinesterases (AChE, BChE)	K_i values in the nanomolar range for potent inhibitors
Carbohydrate-based Sulfonamides	Antitumor	Inhibition of tumor-associated hCA IX	IC_{50} value of 7 nM for a highly effective derivative

Signaling Pathways and Experimental Workflows

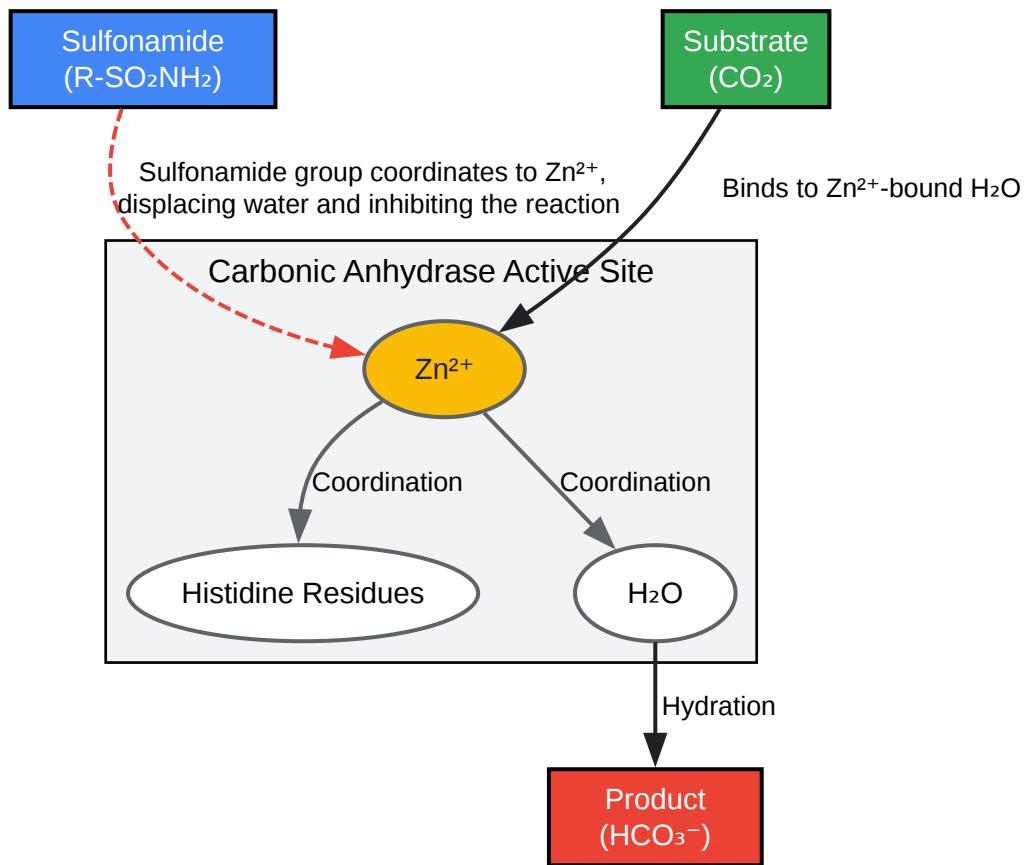
To provide a clearer understanding of the experimental processes and potential mechanisms of action for sulfonamides, the following diagrams have been generated.



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Caption: General experimental workflow for sulfonamide drug discovery.

General Mechanism of Carbonic Anhydrase Inhibition by Sulfonamides



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References

- 1. N-BENZYLBENZENESULFONAMIDE CAS#: 837-18-3 [m.chemicalbook.com]
- 2. Benzenesulfonamide | 98-10-2 [chemicalbook.com]
- 3. dev.spectrabase.com [dev.spectrabase.com]
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